

Fosamprenavir-d4 calcium salt stock solution preparation

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Compound Focus: Fosamprenavir-d4

Cat. No.: S12889304

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Chemical Properties & Solubility Data

Understanding the compound's solubility is a fundamental first step in stock solution preparation. The data below, primarily from supplier documentation, summarizes key properties [1] [2].

Property	Details
Molecular Formula	C ₂₅ H ₃₄ CaN ₃ O ₉ PS [1] [2]
Molecular Weight	623.67 g/mol [1]
Form	White to Off-White Solid [2]
Melting Point	282-284 °C [2]
Storage	Hygroscopic, -20°C Freezer, Under Inert Atmosphere [2]

Table 2: Solubility Data for Fosamprenavir-d4 Calcium Salt

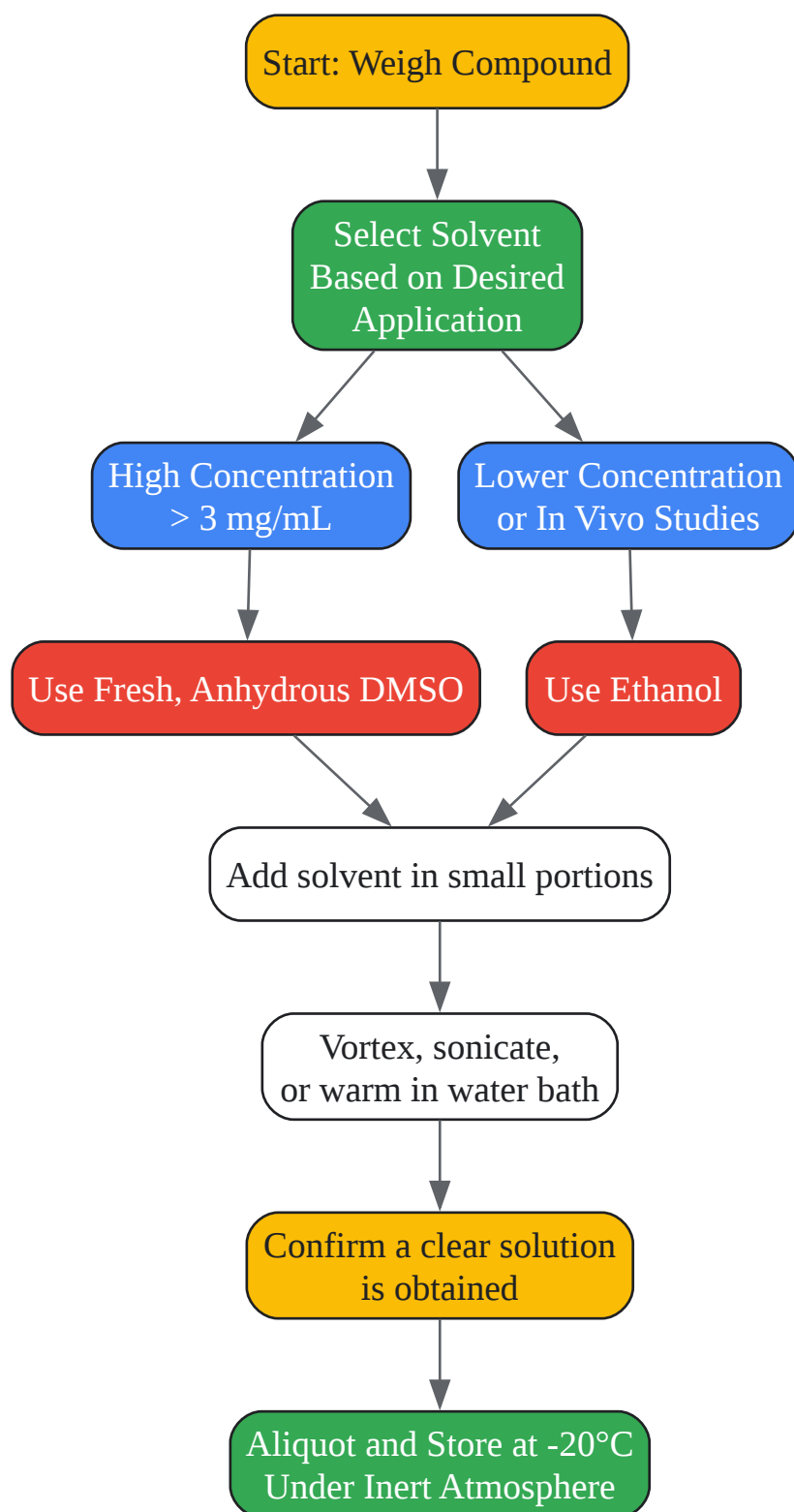
Solvent	Solubility
DMSO	100 mg/mL (160.34 mM) [1]

Solvent	Solubility
Ethanol	3 mg/mL [1]
Water	Insoluble [1]
Aqueous Acid	Soluble [2]
Methanol	Soluble [2]

> **Important Note on Solubility:** The supplier Selleckchem notes that "Moisture-absorbing DMSO reduces solubility," and advises users to "**use fresh DMSO**" to achieve the stated concentration [1].

Workflow for Preparing Stock Solutions

Based on the solubility data, here is a general workflow for preparing stock solutions. You will need to adapt and optimize these steps based on your specific experimental requirements.



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Frequently Asked Questions & Troubleshooting

Q1: My compound won't fully dissolve in DMSO, even at the reported 100 mg/mL concentration.

What should I do?

- **Cause:** The most common cause is absorbed moisture in the DMSO, which the supplier explicitly warns against [1]. The compound may also require more vigorous mixing.
- **Solution:**
 - Use a fresh, sealed bottle of **anhydrous DMSO**.
 - Allow the compound vial to reach room temperature before opening to prevent condensation.
 - Use physical methods to aid dissolution: **vortex mixing, brief sonication, or warming in a water bath** at 37-40°C [1].
 - Add the solvent in small portions while mixing, rather than all at once.

Q2: I need to create a homogeneous suspension for an in vivo study. How can I do this?

- **Solution:** One documented method is to use a carrier like **CMC-Na (Carboxymethyl cellulose sodium salt)**.
 - **Protocol:** "Add 5 mg of this product to 1 ml of CMC-Na solution, mix evenly to obtain a homogeneous suspension with a final concentration of 5 mg/ml" [1].
 - Ensure the suspension is mixed thoroughly before each administration to maintain homogeneity.

Q3: How should I store my stock solutions to ensure stability?

- **Solution:** The compound is hygroscopic and requires careful storage.
 - Store the **powder** at **-20°C** in a tightly sealed container **under an inert atmosphere** (e.g., argon or nitrogen) to minimize exposure to moisture and air [2].
 - For **stock solutions**, aliquot into small, airtight vials and store at **-20°C** or **-80°C** for longer-term storage. Avoid repeated freeze-thaw cycles.

Q4: What is the difference between Fosamprenavir Calcium Salt and the Fosamprenavir-d4 Calcium Salt mentioned here?

- **Answer: Fosamprenavir-d4** is a **deuterated analog** (specifically, a deuterium-labeled version) of the prodrug Fosamprenavir [2]. It is commonly used as an **internal standard** in bioanalytical methods (e.g., LC-MS/MS) for quantifying the drug and its metabolites in biological samples due to its nearly identical chemical properties with a slight mass difference.

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References

1. Fosamprenavir calcium salt | HIV Protease inhibitor [selleckchem.com]
2. Fosamprenavir-D4 Calcium Salt [chemicalbook.com]

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